

Propargyl-PEG4-Boc material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: *Propargyl-PEG4-Boc*

Cat. No.: *B610250*

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Propargyl-PEG4-Boc: A Technical Guide for Researchers

This technical guide provides comprehensive safety information, physical and chemical properties, and a detailed experimental protocol for the use of **Propargyl-PEG4-Boc**, a heterobifunctional PROTAC linker. This document is intended for researchers, scientists, and drug development professionals.

Material Safety and Handling

The following sections detail the material safety data for **Propargyl-PEG4-Boc**, compiled from available Safety Data Sheets (SDS) and product information from suppliers.

Hazard Identification

Propargyl-PEG4-Boc is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS). However, as with any chemical reagent, it should be handled with care in a laboratory setting.

Potential Hazards:

- May cause skin irritation.
- May cause serious eye irritation.

- May be harmful if swallowed or inhaled.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- Skin Contact: Wash off with soap and plenty of water. Get medical attention if irritation develops and persists.
- Ingestion: If swallowed, wash out mouth with water provided the person is conscious. Call a physician. Do NOT induce vomiting.
- Inhalation: If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

Handling and Storage

- Handling: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, laboratory coat or overalls, and safety glasses. Avoid breathing vapors, mist, or gas. Use only in a well-ventilated area.
- Storage: Store in a tightly closed container. The recommended storage temperature is -20°C for long-term stability.

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **Propargyl-PEG4-Boc**.

Property	Value	Reference
Molecular Formula	C16H29NO6	[1][2]
Molecular Weight	331.4 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1]
Purity	>95%	[2]
Solubility	Soluble in DMSO, DMF, and DCM	[2]
Storage Temperature	-20°C	[1][2]

Experimental Protocols

Propargyl-PEG4-Boc is a commonly used reagent in "click chemistry," specifically in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions. It serves as a linker, for instance in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Below is a general protocol for a CuAAC reaction using **Propargyl-PEG4-Boc**.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Protocol

This protocol outlines the general steps for conjugating **Propargyl-PEG4-Boc** to an azide-containing molecule.

Materials:

- **Propargyl-PEG4-Boc**
- Azide-containing molecule of interest
- Copper(II) sulfate (CuSO₄)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other copper-chelating ligand

- Appropriate solvent (e.g., DMSO, DMF, or a mixture with water/buffer)
- Reaction vessel

Procedure:

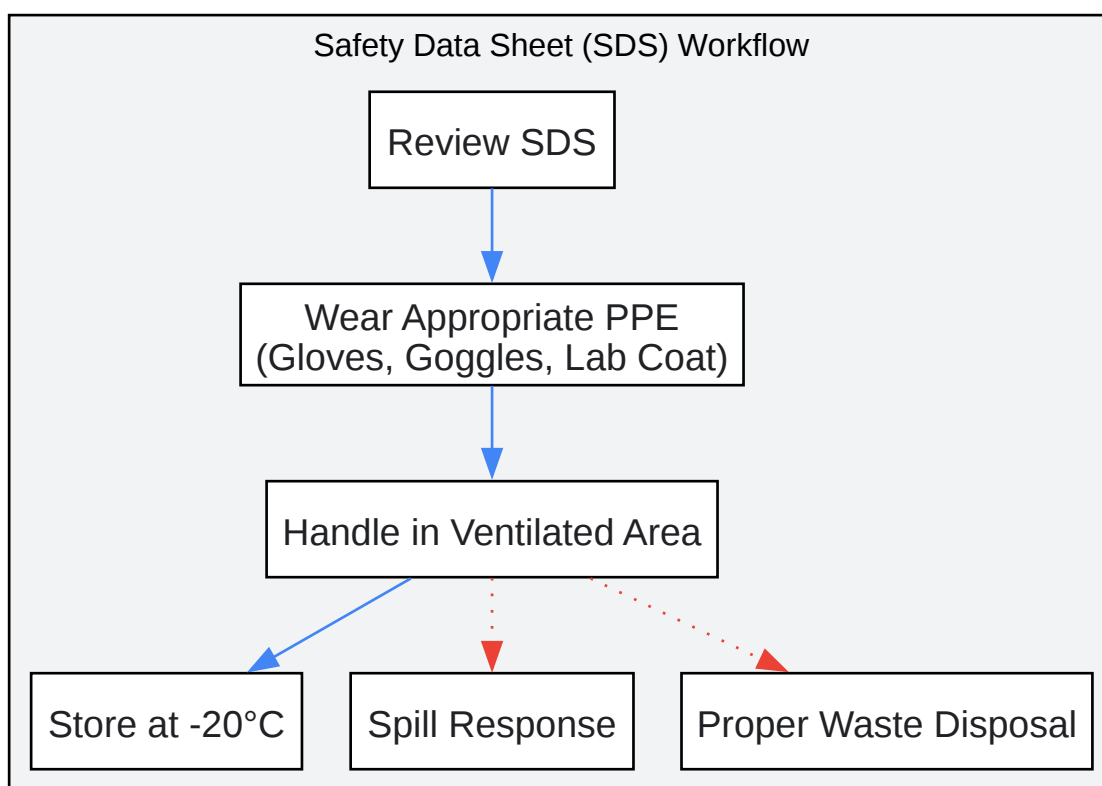
- Reagent Preparation:
 - Prepare a stock solution of **Propargyl-PEG4-Boc** in an appropriate solvent (e.g., DMSO).
 - Prepare a stock solution of the azide-containing molecule in a compatible solvent.
 - Prepare a stock solution of CuSO₄ in water.
 - Prepare a fresh stock solution of sodium ascorbate in water.
 - Prepare a stock solution of the copper ligand (e.g., THPTA) in water.
- Reaction Setup:
 - In a reaction vessel, add the azide-containing molecule and **Propargyl-PEG4-Boc** (typically in a 1:1 to 1:1.5 molar ratio).
 - Add the solvent to achieve the desired reaction concentration.
 - Add the copper ligand to the reaction mixture. The ligand to copper ratio is typically 5:1.
 - Add the CuSO₄ solution to the reaction mixture. The final concentration of copper is typically in the range of 50-100 μ M.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution. The final concentration of sodium ascorbate is typically 5-10 times the concentration of copper.
- Reaction and Monitoring:
 - Allow the reaction to proceed at room temperature with stirring.
 - The reaction progress can be monitored by an appropriate analytical technique, such as LC-MS or TLC.

- Purification:
 - Once the reaction is complete, the desired product can be purified using standard techniques such as column chromatography, preparative HPLC, or precipitation.

Visualizations

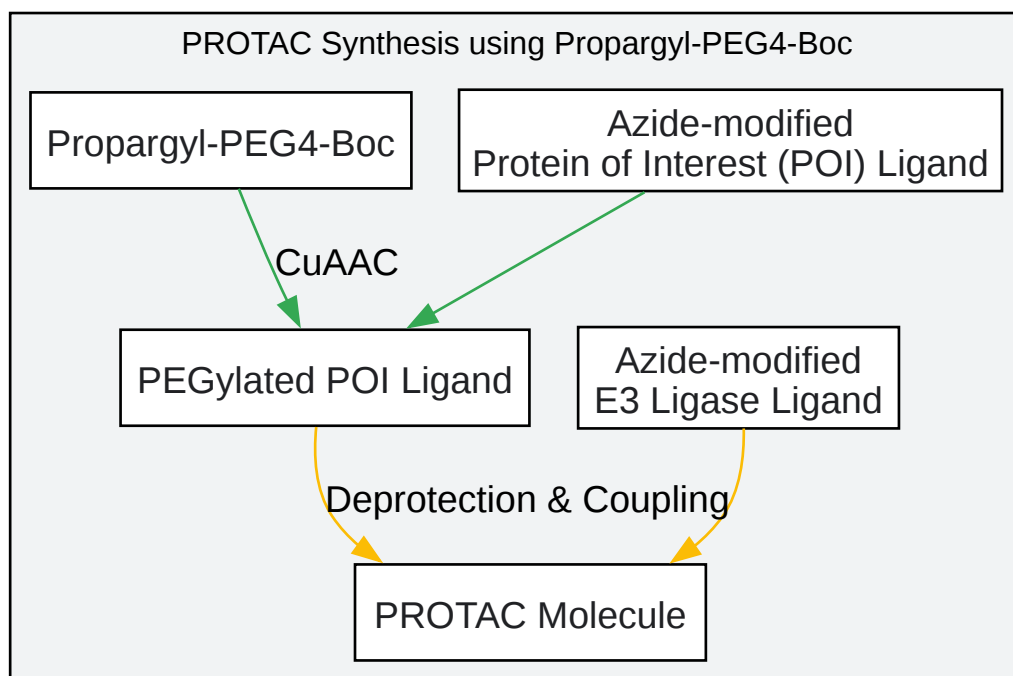
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key processes related to the use of **Propargyl-PEG4-Boc**.



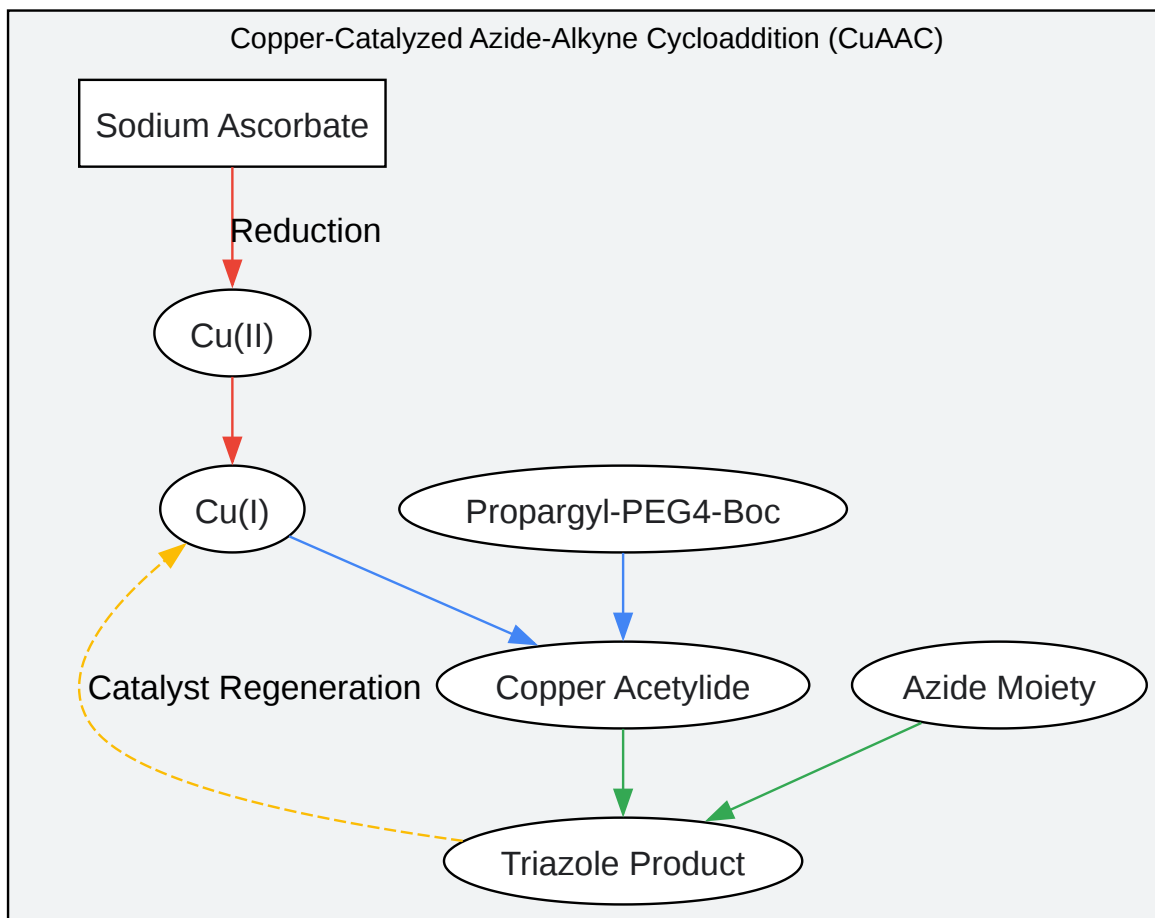
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SDS and Safe Handling Workflow.



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General PROTAC Synthesis Workflow.



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CuAAC Catalytic Cycle.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. medchemexpress.com [medchemexpress.com]

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